Introduction: The Unique Architecture of Dimethyl Dipropargylmalonate

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Compound of Interest

Compound Name:	*Dimethyl dipropargylmalonate*
CAS No.:	*63104-44-9*
Cat. No.:	*B3025310*

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Dimethyl dipropargylmalonate (DMDP M) is a symmetrically substituted 1,6-diyne that serves as a highly versatile building block in modern organic synthesis. Its structure is characterized by two terminal alkyne groups tethered to a central quaternary carbon, which is also part of a dimethyl malonate ester moiety. This unique arrangement imparts a trifecta of reactive sites: two nucleophilic terminal alkynes and an acidic α-proton at the malonate position. The spatial proximity of the two π-systems, constrained by the malonate scaffold, makes DMDP M an ideal substrate for a wide array of intramolecular transformations, particularly metal-catalyzed cyclization and cycloaddition reactions. This guide provides a comprehensive exploration of the reactivity of the alkyne groups, focusing on the mechanistic underpinnings and practical applications relevant to researchers in drug development and materials science.

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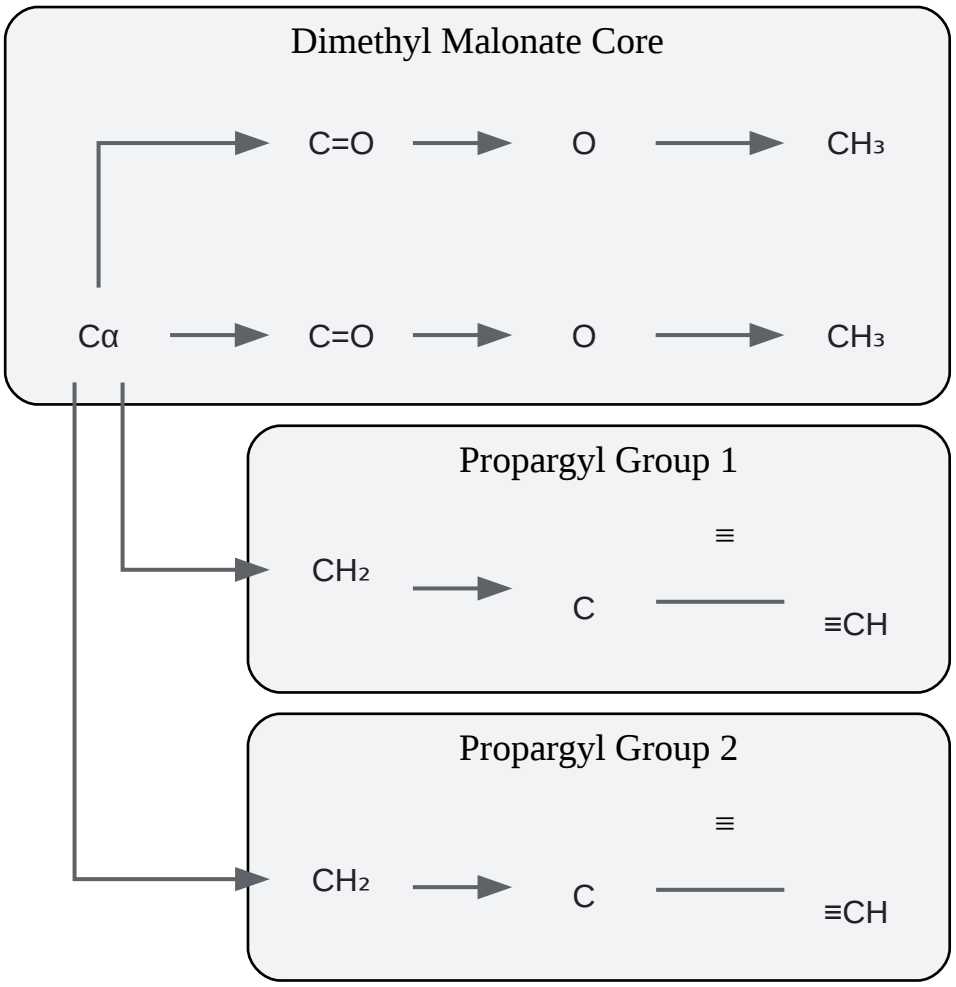

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Caption: Structure of **Dimethyl Dipropargylmalonate** (DMDP M).

Metal-Catalyzed Intramolecular Cycloaddition Reactions

The geminal arrangement of the two propargyl chains in DMDP M makes it an exceptional substrate for intramolecular reactions that form fused ring systems. The Thorpe-Ingold effect, arising from the compressed bond angle at the central quaternary carbon, often favors cyclization pathways.[1]

The Pauson-Khand Reaction: [2+2+1] Cycloaddition

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The Pauson-Khand reaction (PKR) is a powerful transformation that constructs α,β-cyclopentenones from an alkyne, an alkene, and carbon monoxide, typically mediated by cobalt carbonyl complexes.[2] In its intramolecular variant with 1,6-diynes like DMDP M, one alkyne moiety acts as the "alkyne" component while the other serves as the "alkene" equivalent, leading to the formation of a bicyclic cyclopentenone. This reaction is a cornerstone for synthesizing complex polycyclic molecules.[3]

Mechanistic Insight: The widely accepted mechanism begins with the formation of a stable hexacarbonyl dicobalt complex with one of the alkyne groups.[4] Subsequent loss of a CO ligand allows for the coordination of the second alkyne (acting as the alkene). This is followed by migratory insertion steps involving the coordinated π-systems and a CO ligand, ultimately leading to the bicyclic enone product after reductive elimination.[2][4]

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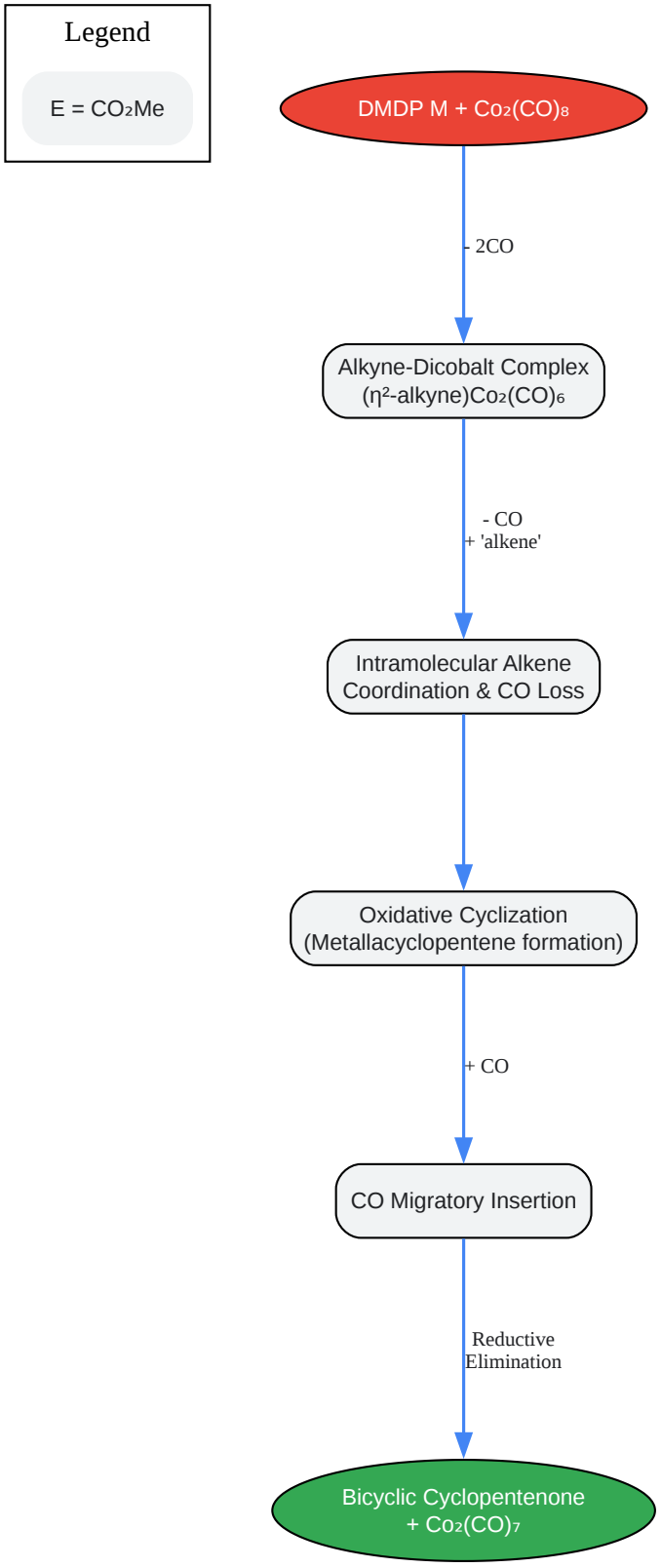

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Caption: Simplified mechanism of the intramolecular Pauson-Khand reaction.

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Experimental Protocol: Cobalt-Mediated Intramolecular Pauson-Khand Reaction

This protocol is a representative procedure adapted from established methodologies for the intramolecular PKR of 1,6-diynes.[4]

- Inert Atmosphere: To a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **dimethyl dipropargylmalonate** (1.0 eq).
- Solvent Addition: Add freshly distilled, degassed solvent (e.g., toluene or mesitylene, approx. 0.05 M concentration) via cannula under a positive pressure of argon.
- Catalyst Addition: In a glove box, weigh dicobalt octacarbonyl ($Co_2(CO)_8$, 1.1 eq) and add it to the reaction flask in a single portion against a strong flow of argon.
- Complex Formation: Stir the reaction mixture at room temperature for 2-4 hours. The solution will typically change color, indicating the formation of the alkyne-cobalt complex.
- Reaction Execution: Heat the reaction mixture to 110-160 °C (depending on the solvent) under an atmosphere of carbon monoxide (a balloon is often sufficient for laboratory scale).
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). Reactions are typically complete within 12-24 hours.
- Work-up and Purification: Upon completion, cool the reaction to room temperature. The mixture can be filtered through a pad of silica gel or Celite to remove cobalt residues. Concentrate the filtrate under reduced pressure. The crude product is then purified by flash column chromatography on silica gel.

Catalyst System	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
$Co_2(CO)_8$ (stoichiometric)	Toluene	110	24	Moderate-Good	[4]
$[Rh(CO)_2Cl]_2$ (catalytic)	Toluene	100	24	35-46*	[1]

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*Note: The rhodium-catalyzed variant often shows different substrate scope trends; malonate derivatives have been reported to give lower yields compared to other bridged systems under certain CO_2-surrogate conditions.[1]

Azide-Alkyne Cycloaddition: A Gateway to Triazoles via "Click Chemistry"

The term "Click Chemistry" describes a set of reactions that are high-yielding, wide in scope, and generate only inoffensive byproducts.[5] The premier example is the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), a variant of the Huisgen 1,3-dipolar cycloaddition.[5][6] This reaction provides a highly efficient and regioselective route to 1,4-disubstituted 1,2,3-triazoles. The two terminal alkynes of DMDP M can react with two equivalents of an organic azide, making it an excellent scaffold for creating bis-triazole linkages, which are valuable in medicinal chemistry and materials science.

Mechanistic Insight: The reaction is catalyzed by a Cu(I) species, which is often generated in situ from a Cu(II) salt (like $CuSO_4$) and a reducing agent (like sodium ascorbate).[6] The Cu(I) ion coordinates with the terminal alkyne, forming a copper acetylide. This intermediate then reacts with the azide in a stepwise manner to form a six-membered copper-containing ring, which then collapses to the stable 1,4-disubstituted triazole product, regenerating the Cu(I) catalyst.

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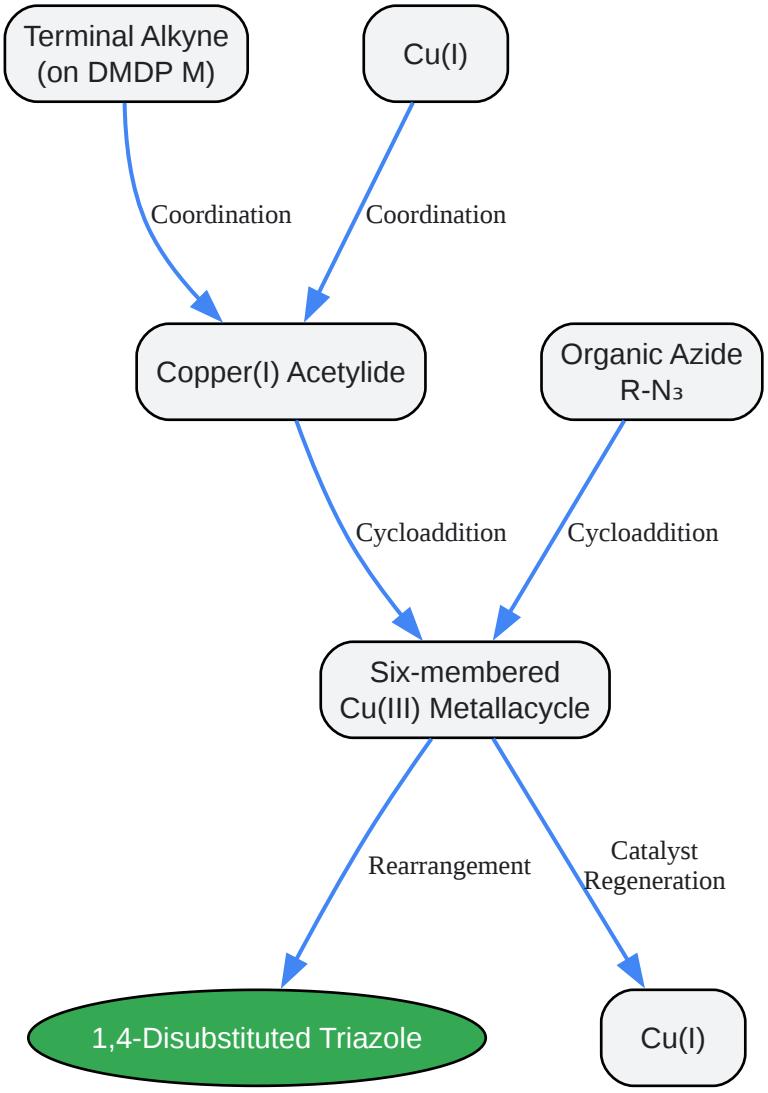

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Caption: Catalytic cycle of the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Experimental Protocol: Synthesis of a Bis-Triazole from DMDP M

This procedure is a general method for the CuAAC reaction.[5][7]

- Reactant Preparation: In a vial, dissolve **dimethyl dipropargylmalonate** (1.0 eq) and the desired organic azide (2.1 eq) in a suitable solvent mixture, such as t-BuOH/H_2O (1:1) or DMF.

- Catalyst Preparation: In a separate vial, prepare a fresh solution of the catalyst. Add sodium ascorbate (0.2-0.5 eq) to an aqueous solution of copper(II) sulfate pentahydrate

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($CuSO_4 \cdot 5H_2O$, 0.1-0.2 eq). The solution should turn from blue to a pale yellow/colorless suspension, indicating the reduction of Cu(II) to Cu(I).

- Reaction Initiation: Add the freshly prepared catalyst solution to the solution of the alkyne and azide.
- Reaction Execution: Stir the reaction mixture vigorously at room temperature. The reaction is often complete within 1-24 hours.
- Monitoring: Monitor the reaction by TLC or LC-MS to confirm the consumption of the starting materials and the formation of the bis-triazole product.
- Work-up and Purification: If the product precipitates from the reaction mixture, it can be isolated by filtration. Otherwise, dilute the reaction with water and extract with an organic solvent (e.g., ethyl acetate or CH_2Cl_2). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo. The crude product is then purified by column chromatography or recrystallization.

Metal-Catalyzed Cycloisomerization Reactions

Cycloisomerization reactions rearrange the atoms of a starting material to form a cyclic product without the incorporation of any new atoms. 1,6-diynes like DMDP M are prime substrates for these transformations, which are often catalyzed by late transition metals, particularly gold.

Gold-Catalyzed Cycloisomerization

Cationic gold(I) complexes are exceptionally powerful π-acids, capable of activating alkynes toward nucleophilic attack. In the case of DMDP M, one alkyne can act as the nucleophile attacking the other gold-activated alkyne. This process can lead to a variety of carbocyclic products depending on the catalyst, ligands, and reaction conditions.[8][9] The reaction can proceed through different pathways, such as 6-endo-dig or 5-exo-dig cyclizations, potentially leading to bicyclo[3.2.0]heptadienes or other complex skeletons.[10]

Experimental Workflow: Au(I)-Catalyzed Cycloisomerization

The choice of catalyst and solvent is critical for controlling the chemoselectivity of the reaction.

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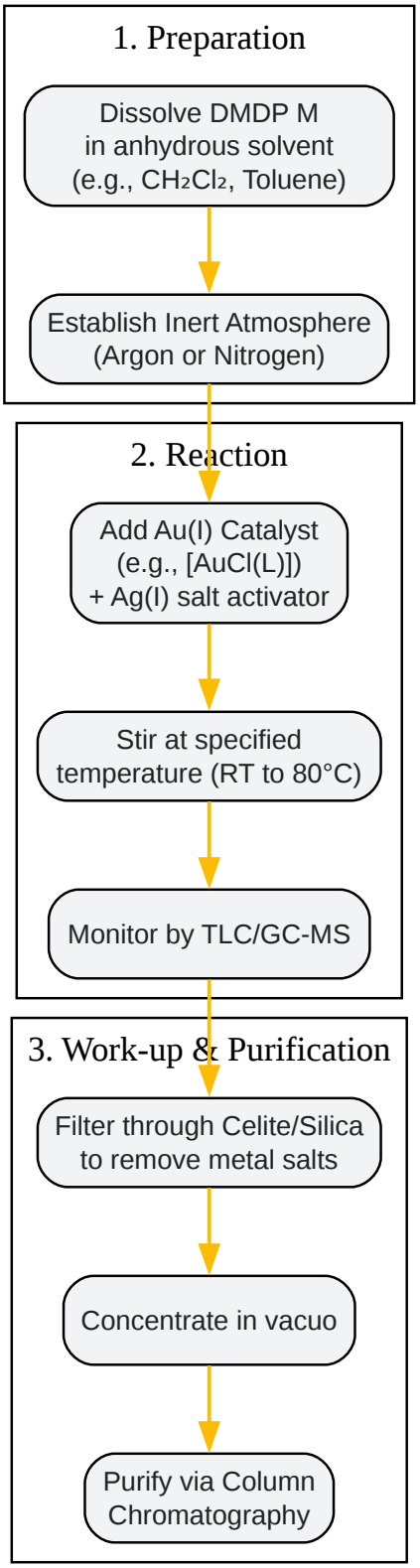

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Caption: General workflow for a gold-catalyzed cycloisomerization experiment.

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Representative Protocol: Gold-Catalyzed Cycloisomerization

- Setup: To a vial under an argon atmosphere, add the gold(I) precatalyst (e.g., Ph_3PAuCl, 1-5 mol%) and a silver salt activator (e.g., AgOTf or $AgSbF_6$, 1-5 mol%) in an anhydrous, non-coordinating solvent (e.g., dichloromethane or toluene). Stir for 10-15 minutes to generate the active cationic gold species.
- Substrate Addition: Add a solution of **dimethyl dipropargylmalonate** (1.0 eq) in the same solvent to the catalyst mixture.
- Reaction: Stir the reaction at the desired temperature (often room temperature is sufficient) and monitor its progress.
- Quenching and Purification: Once the reaction is complete, quench by filtering through a short plug of silica gel, washing with ethyl acetate. The filtrate is concentrated, and the residue is purified by flash chromatography to yield the cycloisomerized product.

Other Notable Transformations

Cyclopolymerization

The two alkyne groups of DMDP M can undergo cyclopolymerization using various transition metal catalysts, such as those based on rhodium, molybdenum, or ruthenium.[11] This process involves the alternating intramolecular cyclization and intermolecular propagation, leading to the formation of conjugated polymers containing cyclic repeating units. These materials are of interest for their potential electronic and optical properties.

Radical and Ion-Induced Cyclizations

The alkyne moieties are also susceptible to attack by radicals or electrophilic ions. For instance, thiyl radical-induced cyclization can produce sulfur-containing bicyclic compounds.[12] Similarly, mercuric ions have been shown to induce cyclization, leading to functionalized cyclopentane derivatives.[12]

Conclusion

Dimethyl dipropargylmalonate is a powerful and versatile C11 building block whose reactivity is dominated by its two terminal alkyne groups. The constrained 1,6-diyne framework provides

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a robust platform for a variety of intramolecular transformations. Through judicious selection of catalysts and reaction conditions, researchers can steer the reactivity of DMDP M towards the synthesis of complex bicyclic cyclopentenones via the Pauson-Khand reaction, create highly functionalized bis-triazole scaffolds using click chemistry, or access diverse carbocyclic skeletons through metal-catalyzed cycloisomerizations. This guide has outlined the core principles and provided practical protocols for these key transformations, offering a foundation for professionals in drug discovery and materials science to leverage the synthetic potential of this remarkable molecule.

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